

# An In-depth Technical Guide to the Physicochemical Properties of 2-Pentenenitrile

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## Compound of Interest

Compound Name: 2-Pentenenitrile

Cat. No.: B077955

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**2-Pentenenitrile** ( $C_5H_7N$ ) is an unsaturated nitrile of significant interest in organic synthesis. It serves as a versatile intermediate in the production of various chemical products and bioactive substances.<sup>[1]</sup> The molecule exists as two geometric isomers, *cis*-(Z)-**2-pentenenitrile** and *trans*-(E)-**2-pentenenitrile**, owing to the carbon-carbon double bond. The physical properties of these isomers, particularly boiling point and vapor pressure, are critical parameters for designing and optimizing large-scale purification processes such as distillation.<sup>[1][2]</sup> An accurate understanding of these properties is fundamental for efficient separation, process modeling, and ensuring the purity of final products. This guide provides a comprehensive overview of the boiling point and vapor pressure of **2-pentenenitrile**, including experimental data and detailed methodologies for their determination.

## Quantitative Physicochemical Data

The boiling point and vapor pressure of **2-pentenenitrile** are influenced by its isomeric form. The following tables summarize the available experimental data.

### Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. Data varies between the specific *cis* isomer and technical grade mixtures, which

often contain a high percentage of the trans isomer.

Compound/Mixture	Boiling Point (°C)	Pressure (mmHg)	Citation
2-Pentenenitrile (unspecified/technical)	112.2	760	[3]
2-Pentenenitrile (unspecified)	112	760	[4][5]
cis-(Z)-2-Pentenenitrile	127 - 128	766	[2][6]
cis-(Z)-2-Pentenenitrile	127	Not Specified	[7]

## Vapor Pressure

Vapor pressure is a measure of a substance's volatility. The data below has been compiled from various sources and a dedicated study measuring vapor pressure over a range of temperatures.[1]

Compound/Mixture	Temperature (°C)	Vapor Pressure (mmHg)	Citation
2-Pentenenitrile	25	6	[3]
2-Pentenenitrile	25	22.2	[4][5]
2-Pentenenitrile	50	46	[8]
2-Pentenenitrile	50	110	[3]
2-Pentenenitrile	70	134	[3]

A comprehensive study measured the saturated vapor pressure of **2-pentenenitrile** from 298.5 K (25.35 °C) to 401.4 K (128.25 °C) and successfully correlated the data using the Antoine equation with an average relative deviation of 0.92%.[1]

## Experimental Protocols

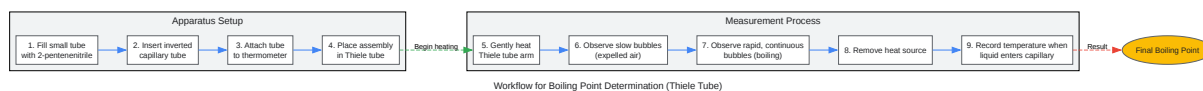
The determination of boiling point and vapor pressure requires precise experimental control. The following sections describe generalized methodologies based on established laboratory techniques.

### Boiling Point Determination (Thiele Tube Method)

This method is a common and efficient technique for determining the boiling point of a small quantity of liquid.<sup>[9]</sup> The principle relies on observing the temperature at which the vapor pressure of the sample equals the atmospheric pressure.<sup>[9]</sup>

Methodology:

- **Sample Preparation:** A small test tube is filled to about half-full with the **2-pentenitrile** sample.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the sample test tube with the open end down.
- **Apparatus Assembly:** The sample tube is attached to a thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb. This assembly is then inserted into a Thiele tube containing a high-boiling-point oil (e.g., mineral oil).
- **Heating:** The side arm of the Thiele tube is gently and continuously heated with a burner. This design ensures uniform heat circulation.<sup>[9]</sup><sup>[10]</sup>
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.<sup>[9]</sup> Upon reaching the boiling point, the sample's vapor will displace the remaining air, resulting in a rapid and continuous stream of bubbles.
- **Temperature Reading:** The heat source is removed once a vigorous stream of bubbles is observed. As the apparatus cools, the bubbling will slow and stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.<sup>[9]</sup> At this moment, the vapor pressure inside the capillary equals the external atmospheric pressure.



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Caption: Workflow for Boiling Point Determination (Thiele Tube).

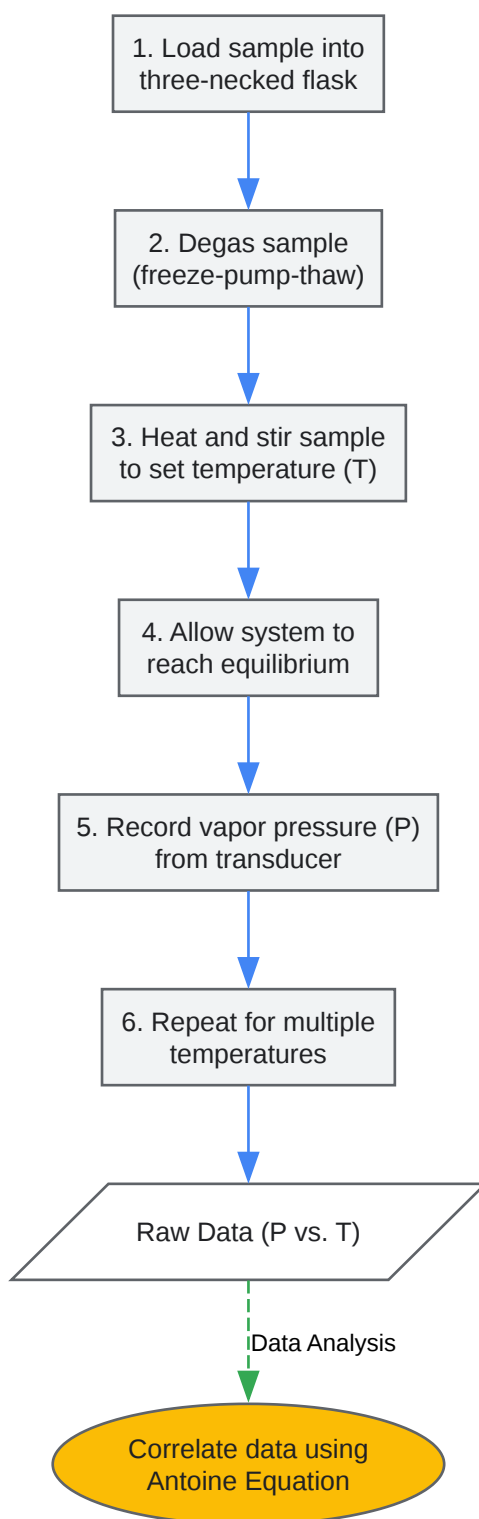
## Vapor Pressure Measurement (Static Apparatus)

The vapor pressure of a pure substance at a given temperature can be determined using a static apparatus. This method involves measuring the pressure of the vapor in equilibrium with its liquid phase in a closed system at a controlled temperature.[1]

Methodology:

- **Apparatus Preparation:** A three-necked flask serves as the main test vessel. The system also includes a temperature sensor (e.g., a precision thermometer or thermocouple), a pressure transducer, and a connection to a vacuum pump. The entire system must be checked for airtightness before use.[1]
- **Sample Loading:** The **2-pentenenitrile** sample is loaded into the flask. The system is then degassed to remove any dissolved air or volatile impurities by freezing the sample, evacuating the headspace, and then thawing the sample. This cycle is repeated several times.
- **Heating and Equilibration:** The flask is placed in a thermostatically controlled bath or heated by an electric heater. The liquid is stirred continuously to ensure uniform temperature distribution and promote equilibrium between the liquid and vapor phases.
- **Data Acquisition:** Once the system reaches thermal equilibrium at a set temperature, the pressure of the vapor phase is recorded using the pressure transducer.

- Data Collection: This process is repeated at various temperatures to obtain a set of vapor pressure data points over a desired temperature range.<sup>[1]</sup> The collected data (P vs. T) can then be fitted to a vapor pressure model, such as the Antoine equation, for interpolation and process design.<sup>[1]</sup>



Workflow for Vapor Pressure Measurement (Static Apparatus)

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Caption: Workflow for Vapor Pressure Measurement (Static Apparatus).

## Data Correlation and Application

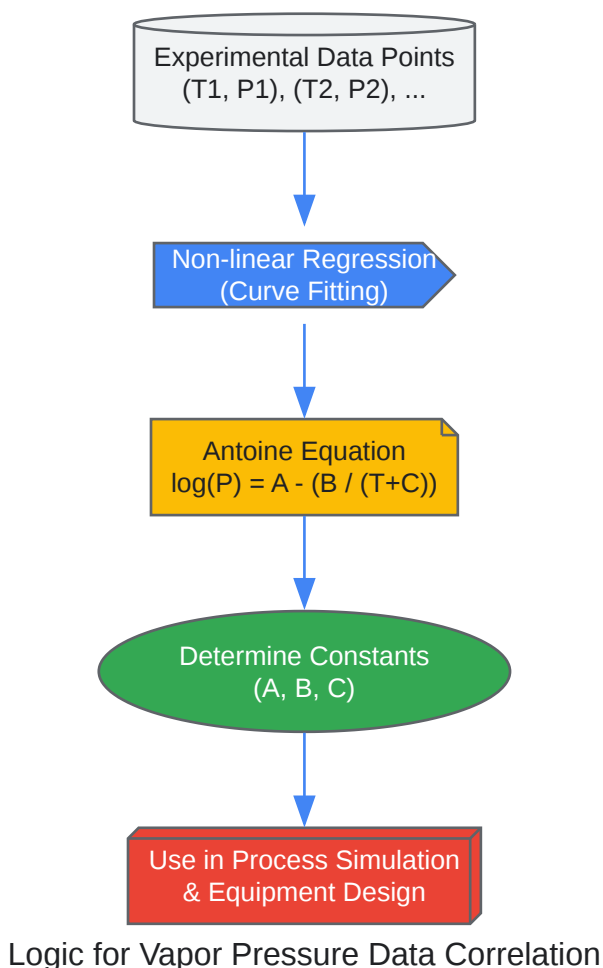
For practical engineering applications, experimental vapor pressure data is often correlated with semi-empirical equations. The Antoine equation is a widely used model for this purpose.

Antoine Equation:  $\log_{10}(P) = A - (B / (T + C))$

Where:

- P is the vapor pressure
- T is the temperature
- A, B, and C are substance-specific constants derived from experimental data.

This correlation allows for the accurate calculation of vapor pressure at temperatures where experimental data is not available, which is invaluable for the design of separation and purification equipment.<sup>[1]</sup>



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Caption: Logic for Vapor Pressure Data Correlation.

## Conclusion

The boiling point and vapor pressure of **2-pentenitrile** are essential physical properties for its industrial handling and purification. The available data indicates a notable difference in the boiling point between the cis isomer and technical grade mixtures, highlighting the importance of isomeric composition in separation processes. The methodologies described provide a framework for the accurate determination of these properties, and the use of correlative equations like the Antoine model enables the practical application of this data in chemical engineering design and process optimization.



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